

In-Depth Technical Guide to the Physical Properties of Allyltriphenylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allyltriphenylsilane

Cat. No.: B103027

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **allyltriphenylsilane**, a versatile organosilane reagent. The information presented herein is intended to support its application in synthetic chemistry and materials science.

Core Physical Properties

Allyltriphenylsilane is a white solid at room temperature. Its key physical properties are summarized in the table below.

Physical Property	Value	Reference(s)
Melting Point	87-90 °C	[1][2][3][4][5]

Solubility Profile

Specific quantitative solubility data for **allyltriphenylsilane** in common organic solvents is not readily available in the reviewed literature. However, based on the general principle of "like dissolves like," its solubility can be inferred. As a non-polar compound, **allyltriphenylsilane** is expected to be soluble in non-polar organic solvents and have limited solubility in polar solvents.

Expected Solubility:

- Soluble in: Non-polar solvents such as toluene, hexane, diethyl ether, and tetrahydrofuran (THF).
- Slightly soluble to insoluble in: Polar solvents like ethanol and acetone.
- Insoluble in: Highly polar solvents such as water.

Further empirical studies are required to establish quantitative solubility data.

Experimental Protocols

Determination of Melting Point

The melting point of **allyltriphenylsilane** can be determined using a standard capillary melting point apparatus.

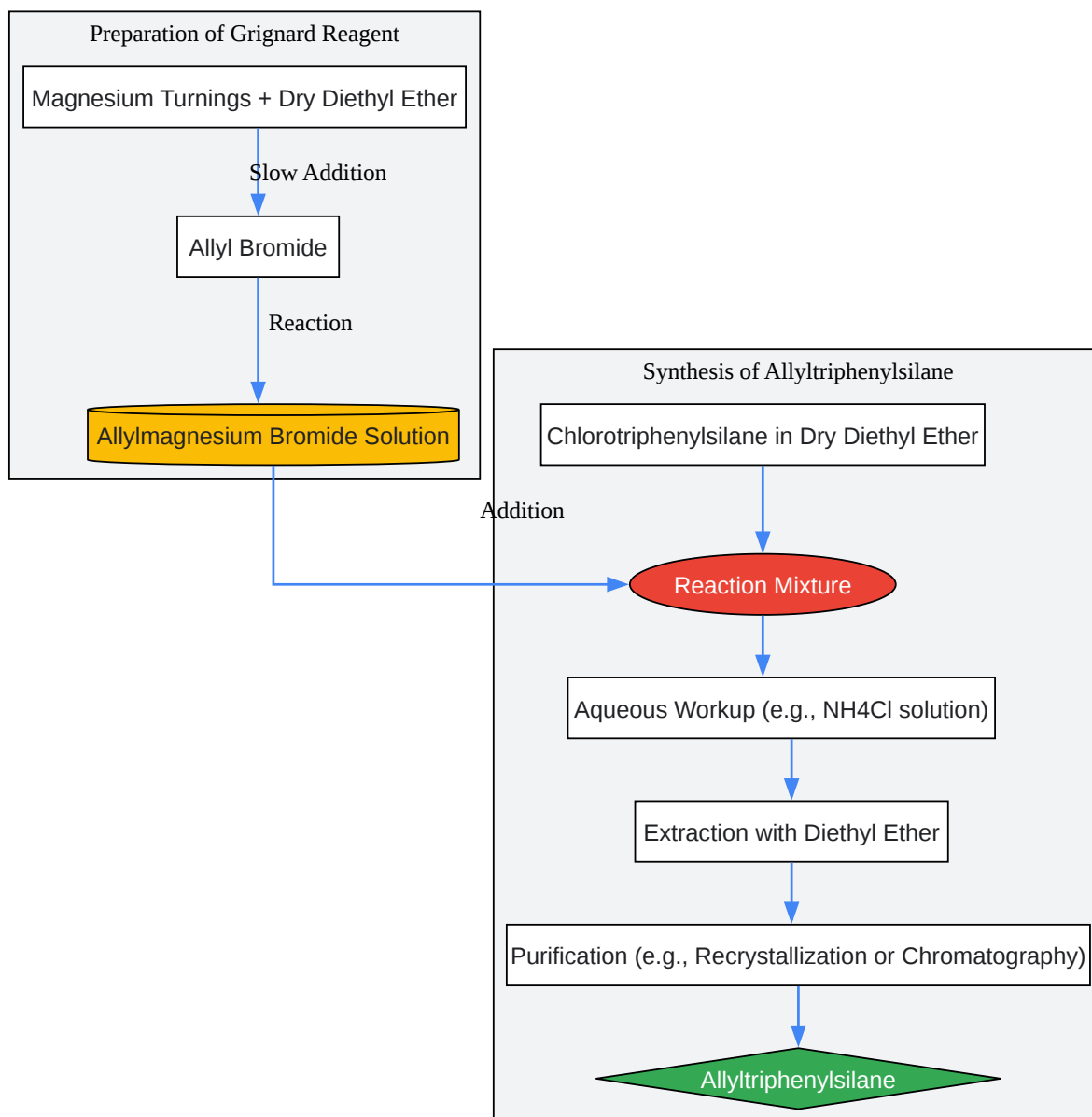
Methodology:

- Sample Preparation: A small amount of dry, crystalline **allyltriphenylsilane** is finely ground and packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid phase has transformed into a liquid (completion of melting) are recorded. This range represents the melting point of the substance. For pure compounds, this range is typically narrow.

Synthesis of Allyltriphenylsilane

A common and effective method for the synthesis of **allyltriphenylsilane** is the Grignard reaction between chlorotriphenylsilane and allylmagnesium bromide.

Synthetic Workflow



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Caption: Synthetic workflow for **allyltriphenylsilane** via Grignard reaction.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of Allyltriphenylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103027#physical-properties-of-allyltriphenylsilane-melting-point-solubility]

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